Application Notes and Protocols for DEEP RED Immunofluorescence Staining

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Compound of Interest

Compound Name:	*DEEP RED*
CAS No.:	*3564-22-5*
Cat. No.:	*B1585064*

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This document provides a detailed protocol and technical considerations for utilizing **deep red** fluorophores in immunofluorescence (IF) staining. **Deep red** fluorophores offer significant advantages for researchers, primarily due to reduced autofluorescence from biological specimens in the longer wavelength region of the spectrum, leading to an improved signal-to-noise ratio. This allows for clearer visualization and more accurate quantification of target antigens, which is particularly beneficial when studying low-abundance proteins or working with tissues known for high intrinsic fluorescence, such as the brain or kidney.[1][2][3][4]

Data Presentation: Comparison of Common **Deep Red** Fluorophores

The selection of an appropriate **deep red** fluorophore is critical for successful immunofluorescence staining. The following table summarizes the key spectral properties and performance characteristics of several commonly used **deep red** fluorophores to aid in this selection process. Factors such as extinction coefficient (a measure of light absorption),

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quantum yield (the efficiency of converting absorbed light into emitted fluorescence), and relative brightness are crucial for achieving optimal signal intensity.[5][6][7][8]

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Fluorophore	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient (ε) ($M^{-1}cm^{-1}$)	Quantum Yield (Φ)	Relative Brightness (ε × Φ)	Key Features
Alexa Fluor 647	650	665	239,000	0.33	78,870	High brightness, exceptional photostability, and pH insensitivity.[9] Considered a superior alternative to Cy5.[10][11]
Cy5	649	670	250,000	0.20	50,000	Widely used, but prone to photobleaching and can form non-fluorescent aggregates on conjugates, reducing brightness.[10][11]

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DyLight 650	652	672	250,000	-	-	Spectrally similar to Alexa Fluor 647 and Cy5.
iFluor 647	650	670	-	-	-	Marketed as a bright and photostable alternative to Cy5 and Alexa Fluor 647.[12]
ATTO 647N	644	669	150,000	0.65	97,500	Known for high photostability and brightness.

Note: Quantum yield and relative brightness can vary depending on the conjugation and local environment. Data is compiled from various sources and should be used as a guide.

Experimental Protocols

This section outlines a detailed, step-by-step protocol for indirect immunofluorescence staining using **deep red** fluorophores. This protocol is a general guideline and may require optimization for specific cell types, tissues, or target antigens.

Materials and Reagents

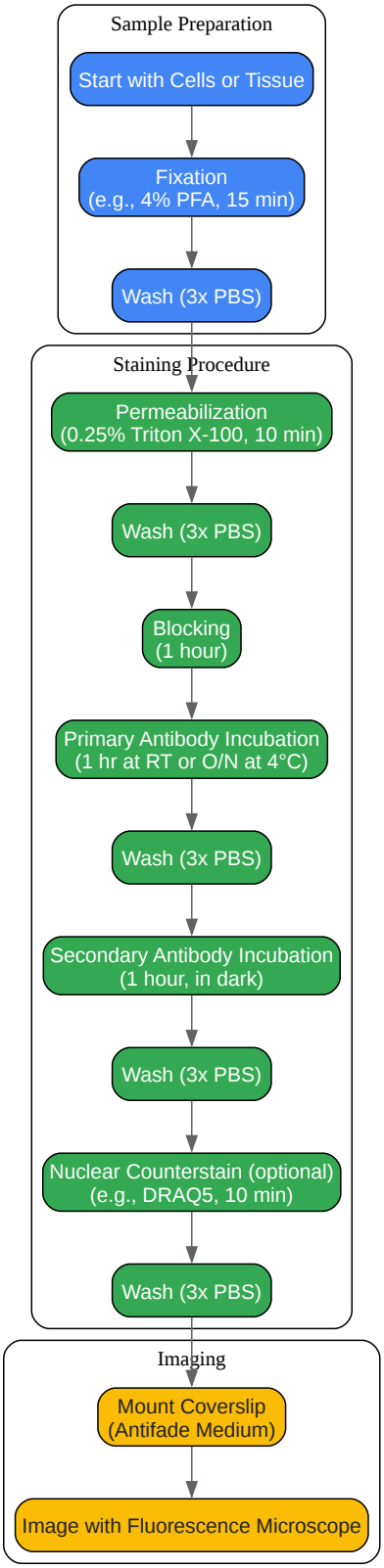
- Cells or Tissue Sections: Adherent cells grown on coverslips, suspension cells cytospun onto slides, or cryosections/paraffin-embedded tissue sections.
- Phosphate-Buffered Saline (PBS): pH 7.4

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- Fixation Buffer: 4% Paraformaldehyde (PFA) in PBS. Caution: PFA is toxic and should be handled in a fume hood.
- Permeabilization Buffer: 0.1-0.5% Triton X-100 or Saponin in PBS.
- Blocking Buffer: 5% Normal Goat Serum (or serum from the same species as the secondary antibody) and 0.1% Triton X-100 in PBS.
- Primary Antibody: Specific to the target antigen.
- Secondary Antibody: Conjugated to a **deep red** fluorophore (e.g., Alexa Fluor 647), directed against the host species of the primary antibody.
- Nuclear Counterstain (Optional): DRAQ5™ (5 µM) or another far-red nuclear stain.
- Antifade Mounting Medium: Commercially available mounting medium formulated to reduce photobleaching of **deep red** fluorophores.
- Coverslips and Microscope Slides
- Humidified Chamber

Experimental Workflow Diagram

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Caption: Workflow for **Deep Red** Immunofluorescence Staining.

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Detailed Staining Protocol

- Sample Preparation and Fixation:
  - For adherent cells, grow them on sterile glass coverslips to 70-80% confluency.
  - Gently wash the cells twice with PBS.
  - Fix the cells by incubating with 4% PFA in PBS for 15 minutes at room temperature.
  - Wash the fixed cells three times with PBS for 5 minutes each.
- Permeabilization (for intracellular antigens):
  - If the target antigen is intracellular, permeabilize the cells by incubating with 0.1-0.5% Triton X-100 in PBS for 10-15 minutes at room temperature. The concentration of Triton X-100 may need to be optimized.
  - Wash the cells three times with PBS for 5 minutes each.
- Blocking:
  - To reduce non-specific antibody binding, incubate the samples in Blocking Buffer for 1 hour at room temperature in a humidified chamber.[13]
- Primary Antibody Incubation:
  - Dilute the primary antibody to its optimal concentration in the blocking buffer.
  - Aspirate the blocking buffer from the samples and add the diluted primary antibody.
  - Incubate for 1-2 hours at room temperature or overnight at 4°C in a humidified chamber. Incubation time will depend on the primary antibody and may require optimization.
- Washing:
  - Wash the samples three times with PBS containing 0.1% Triton X-100 for 5 minutes each to remove unbound primary antibody.

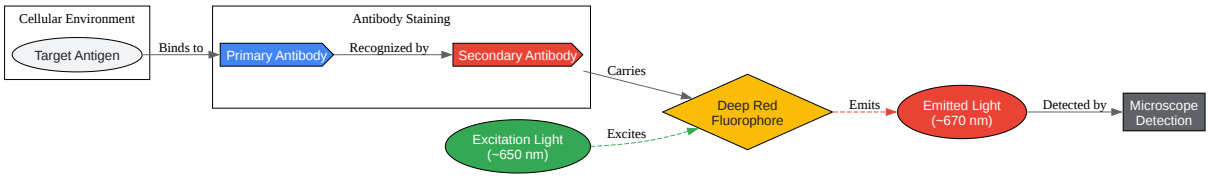
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- Secondary Antibody Incubation:
  - Dilute the **deep red** fluorophore-conjugated secondary antibody in the blocking buffer to its recommended concentration.
  - From this step onwards, protect the samples from light to prevent photobleaching.
  - Incubate the samples with the diluted secondary antibody for 1 hour at room temperature in a humidified chamber.
- Washing:
  - Wash the samples three times with PBS containing 0.1% Triton X-100 for 5 minutes each.
- Nuclear Counterstaining (Optional):
  - To visualize cell nuclei, a counterstain can be used. For **deep red** imaging, it is recommended to use a far-red nuclear stain like DRAQ5™ to avoid spectral overlap with other fluorophores.
  - Incubate the samples with 5 µM DRAQ5™ in PBS for 5-15 minutes at room temperature.
  - Wash the samples twice with PBS.
- Mounting:
  - Carefully mount the coverslips onto microscope slides using an antifade mounting medium specifically designed to preserve the fluorescence of **deep red** dyes.
  - Seal the edges of the coverslip with clear nail polish to prevent drying.
  - Store the slides flat and in the dark at 4°C until imaging. For best results, image the slides within 24-48 hours.

Signaling Pathway and Logical Relationship Diagram

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The following diagram illustrates the principle of indirect immunofluorescence, the most common method for this application.



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Caption: Principle of Indirect **Deep Red** Immunofluorescence.

Troubleshooting

High background and weak signals are common issues in immunofluorescence. Here are some specific tips for working with **deep red** fluorophores:

- High Background:
  - Autofluorescence: While reduced in the far-red, some tissues can still exhibit autofluorescence.[1][2][4] Include an unstained control to assess the level of background fluorescence. Consider using a spectral unmixing feature on your confocal microscope if available.
  - Non-specific Secondary Antibody Binding: Ensure the blocking serum is from the same species as the secondary antibody.[13] Perform a secondary antibody-only control to check for non-specific binding.
  - Antibody Concentration: Titrate both primary and secondary antibody concentrations to find the optimal balance between signal and background.

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- Weak or No Signal:
  - Photobleaching: **Deep red** fluorophores are generally more photostable, but care should still be taken to minimize exposure to light. Use an antifade mounting medium and store slides in the dark.[14]
  - Incorrect Filter Sets: Ensure the microscope's excitation and emission filters are appropriate for the specific **deep red** fluorophore being used.
  - Antibody Compatibility: Confirm that the primary antibody is validated for immunofluorescence applications.

By following this detailed protocol and considering these key factors, researchers can successfully leverage the advantages of **deep red** fluorophores for high-quality immunofluorescence imaging.

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